

In-Depth Technical Guide to the Safety of Chloropyrazine

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Compound of Interest

Compound Name: Chloropyrazine

Cat. No.: B057796

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the safety information for **chloropyrazine** (CAS 14508-49-7), a heterocyclic aromatic amine used as an intermediate in the synthesis of pharmaceuticals and agrochemicals. Due to the limited availability of extensive toxicological data for this specific compound, this guide also includes information on general safety protocols for handling similar chemical entities and outlines standard experimental procedures for toxicity testing.

Chemical and Physical Properties

A thorough understanding of the physical and chemical properties of **chloropyrazine** is fundamental to its safe handling.

| Property | Value | Source |
|-------------------|--|--------|
| CAS Number | 14508-49-7 | [1] |
| Molecular Formula | C ₄ H ₃ ClN ₂ | [1] |
| Molecular Weight | 114.53 g/mol | [1] |
| Appearance | Colorless to light yellow clear liquid | |
| Boiling Point | 93 °C at 120 mmHg | [2] |
| Density | 1.3 g/cm ³ | [2] |
| Flash Point | 57 °C (134.6 °F) - closed cup | [2] |
| Solubility | Insoluble in water. | |

Hazard Identification and Classification

Chloropyrazine is classified as a hazardous substance according to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS).

| Hazard Class | Category | Hazard Statement |
|---|----------|--|
| Flammable Liquids | 3 | H226: Flammable liquid and vapor |
| Skin Corrosion/Irritation | 2 | H315: Causes skin irritation |
| Serious Eye Damage/Eye Irritation | 2A | H319: Causes serious eye irritation |
| Specific Target Organ Toxicity - Single Exposure (Respiratory tract irritation) | 3 | H335: May cause respiratory irritation |

GHS Pictograms:

Signal Word: Warning

Hazard Statements:

- H226: Flammable liquid and vapor.
- H315: Causes skin irritation.
- H319: Causes serious eye irritation.
- H335: May cause respiratory irritation.

Precautionary Statements:

- P210: Keep away from heat, hot surfaces, sparks, open flames and other ignition sources. No smoking.
- P261: Avoid breathing dust/fume/gas/mist/vapors/spray.
- P280: Wear protective gloves/protective clothing/eye protection/face protection.
- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.
- P302+P352: IF ON SKIN: Wash with plenty of soap and water.

Toxicological Data

Quantitative toxicological data for **chloropyrazine** is not readily available in the public domain. The available Safety Data Sheets do not provide specific LD50 (lethal dose, 50%) or LC50 (lethal concentration, 50%) values. For many specialty chemicals, comprehensive toxicological testing may not have been conducted or the results may not be publicly disclosed.

In the absence of specific data, it is prudent to treat **chloropyrazine** with a high degree of caution, assuming it may be harmful or toxic, a common practice for novel or under-characterized chemical compounds in a research and development setting.

First Aid Measures

Immediate and appropriate first aid is crucial in the event of exposure to **chloropyrazine**.

| Exposure Route | First Aid Measures |
|----------------|---|
| Inhalation | Remove victim to fresh air and keep at rest in a position comfortable for breathing. If respiratory irritation, dizziness, nausea, or unconsciousness occurs, seek immediate medical attention. If breathing has stopped, provide artificial respiration. |
| Skin Contact | Immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Get medical attention if irritation develops or persists. |
| Eye Contact | Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Check for and remove any contact lenses. Get immediate medical attention. |
| Ingestion | Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Seek immediate medical attention. |

Firefighting Measures

Chloropyrazine is a flammable liquid and presents a fire hazard.

| Aspect | Recommendations |
|---|--|
| Suitable Extinguishing Media | Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide. |
| Unsuitable Extinguishing Media | Do not use a solid water stream as it may scatter and spread the fire. |
| Specific Hazards Arising from the Chemical | Vapors may form explosive mixtures with air. Vapors may travel to a source of ignition and flash back. Containers may explode when heated. |
| Hazardous Combustion Products | Carbon monoxide, carbon dioxide, nitrogen oxides (NOx), and hydrogen chloride gas. |
| Protective Equipment and Precautions for Firefighters | Wear self-contained breathing apparatus (SCBA) and full protective gear. |

Accidental Release Measures

Prompt and safe cleanup of spills is essential to prevent exposure and environmental contamination.

| Aspect | Recommendations |
|---|---|
| Personal Precautions | Evacuate personnel to a safe area. Wear appropriate personal protective equipment (PPE), including chemical-resistant gloves, safety goggles, and a respirator if vapors are present. Eliminate all ignition sources. |
| Environmental Precautions | Prevent further leakage or spillage if safe to do so. Do not let product enter drains, sewers, or waterways. |
| Methods for Containment and Cleaning Up | Absorb the spill with inert material (e.g., sand, earth, vermiculite) and place it in a suitable, labeled container for disposal. Ventilate the area and wash the spill site after material pickup is complete. |

Handling and Storage

Proper handling and storage procedures are critical to maintaining a safe laboratory environment.

| Aspect | Recommendations |
|---------------|---|
| Safe Handling | Use only in a well-ventilated area, preferably in a chemical fume hood. Avoid contact with skin, eyes, and clothing. Avoid breathing vapor or mist. Keep away from ignition sources. Use non-sparking tools. Ground/bond container and receiving equipment. |
| Storage | Store in a tightly closed container in a cool, dry, and well-ventilated area away from incompatible materials such as strong oxidizing agents. Store at room temperature. |

Disposal Considerations

Dispose of **chloropyrazine** and its contaminated materials in accordance with all applicable federal, state, and local environmental regulations. Chemical waste generators must determine whether a discarded chemical is classified as a hazardous waste.

Experimental Protocols for Safety Assessment

For a comprehensive safety evaluation of **chloropyrazine**, a battery of standardized toxicological tests would be necessary. The following are examples of relevant OECD (Organisation for Economic Co-operation and Development) guidelines for such testing.

Acute Toxicity Testing

- Acute Oral Toxicity (OECD 423): This method is used to estimate the LD50 of a substance after oral administration. A stepwise procedure is used with a limited number of animals.
- Acute Dermal Toxicity (OECD 402): This test determines the toxic effects of a substance applied to the skin. The substance is applied to a small area of the skin of several animals, and the effects are observed over 14 days.
- Acute Inhalation Toxicity (OECD 403): This guideline describes the procedures for assessing the toxicity of a substance when inhaled.^[3] Animals are exposed to the substance for a defined period, and toxic effects are observed.^[3]

Irritation and Sensitization Testing

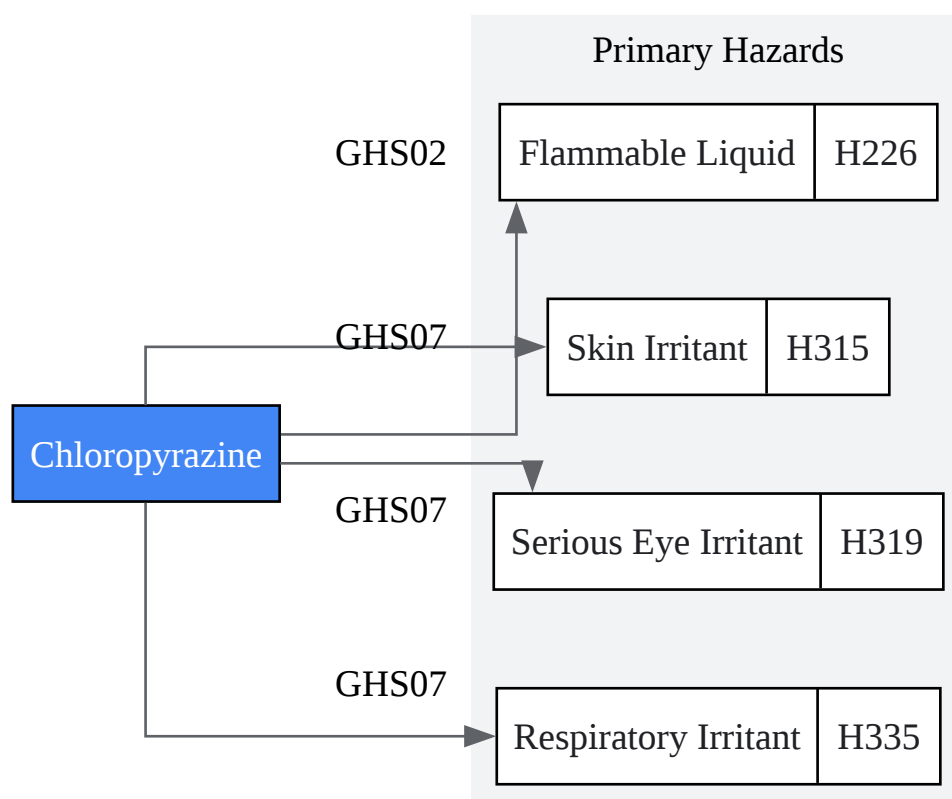
- Acute Dermal Irritation/Corrosion (OECD 404): This test evaluates the potential of a substance to cause skin irritation or corrosion.^[4] A small amount of the substance is applied to the skin of an animal, and the site is observed for signs of erythema and edema.^[4]
- Acute Eye Irritation/Corrosion (OECD 405): This method assesses the potential of a substance to cause eye irritation or damage. The substance is applied to one eye of an animal, and the effects are observed.
- Skin Sensitization (OECD 429): The Local Lymph Node Assay (LLNA) is the preferred method for determining the skin sensitization potential of a chemical.

Ecotoxicity Testing

- Daphnia sp. Acute Immobilisation Test (OECD 202): This test is used to determine the acute toxicity of a substance to aquatic invertebrates, such as Daphnia magna.[5][6][7][8][9] The concentration that immobilizes 50% of the daphnids (EC50) is determined.[8]
- Fish, Acute Toxicity Test (OECD 203): This guideline describes a method to determine the acute lethal toxicity of a substance to fish in freshwater. The LC50 is determined.
- Freshwater Alga and Cyanobacteria, Growth Inhibition Test (OECD 201): This test evaluates the effects of a substance on the growth of freshwater algae. The EC50 for growth inhibition is determined.

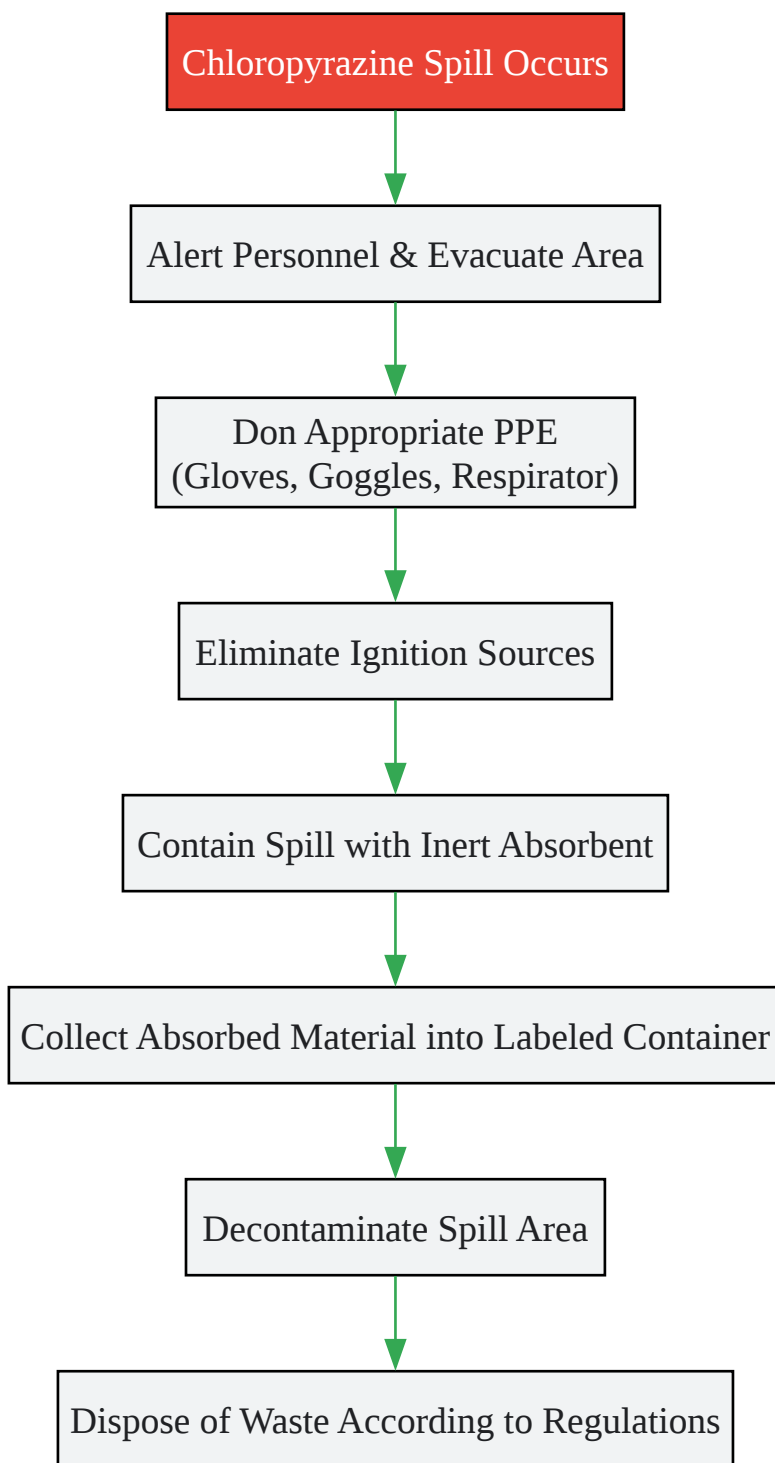
Visualizations

The following diagrams illustrate key safety concepts and workflows related to the handling and assessment of **chloropyrazine**.



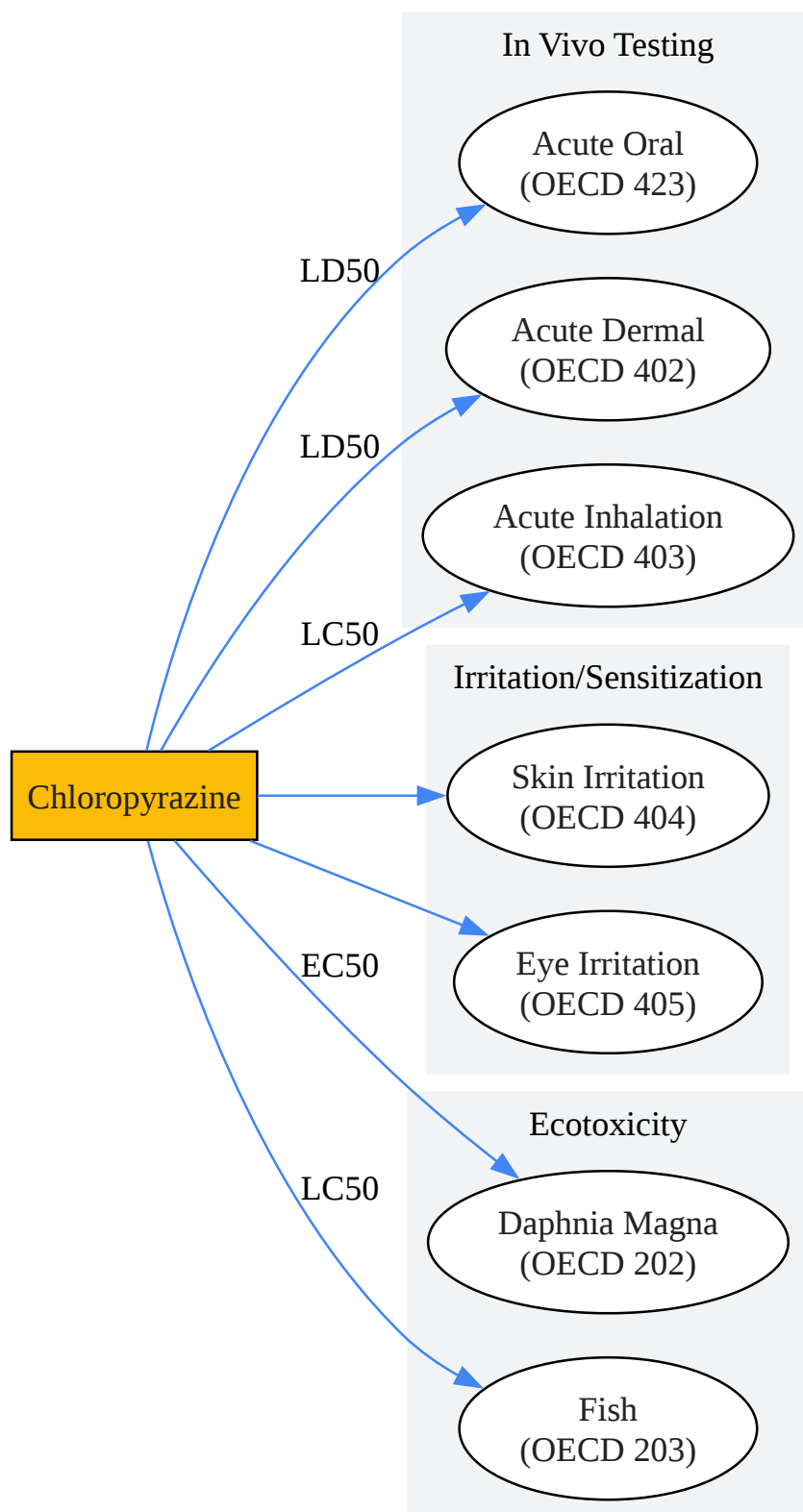
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GHS Hazard Classifications for **Chloropyrazine**.



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Workflow for Responding to a **Chloropyrazine** Spill.



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Standard Toxicity Testing Pathways for a Chemical Substance.

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